

PI4KIIIbeta-IN-11 off-target effects on PI3K kinases

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PI4KIIIbeta-IN-11

Cat. No.: B10830894

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Technical Support Center: PI4KIIIbeta-IN-11

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of the PI4KIIIβ inhibitor, **PI4KIIIbeta-IN-11**, on the phosphoinositide 3-kinase (PI3K) family. This resource includes troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist in the accurate interpretation of experimental results.

Off-Target Activity of PI4KIIIbeta-IN-11 on PI3K Kinases

PI4KIIIbeta-IN-11, also known as Pipinib, is a potent inhibitor of phosphatidylinositol 4-kinase IIIβ (PI4KIIIβ).[1][2][3][4][5] While it was developed to be selective, understanding its activity against other lipid kinases, such as the closely related PI3K family, is crucial for interpreting experimental outcomes. The primary publication on Pipinib by Kremer et al. (2019) identified it as a selective inhibitor of PI4KB.[1][2][4]

Quantitative Data Summary

The following table summarizes the known inhibitory activity of **PI4KIIIbeta-IN-11** (Pipinib) against PI4KIIIβ and its off-target activity against Class I PI3K isoforms. This data is essential for assessing the potential for off-target effects in cellular and biochemical assays.



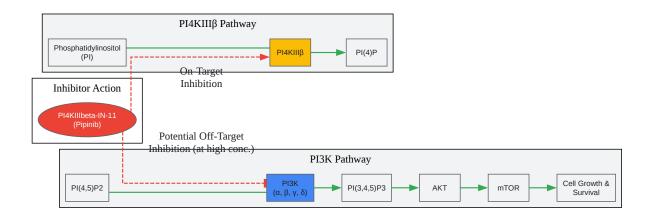
Kinase Target	IC50 (nM)	Fold Selectivity vs. ΡΙ4ΚΙΙΙβ
ΡΙ4ΚΙΙΙβ	2.2 μΜ	1x
ΡΙ3Κα	>10 μM	>4.5x
РІЗКβ	>10 μM	>4.5x
РІЗКу	>10 μM	>4.5x
ΡΙ3Κδ	>10 μM	>4.5x

Data extracted from the primary publication by Kremer et al. (2019) and supplementary information.[1][4] It is important to note that while the inhibitor shows selectivity, at higher concentrations, off-target inhibition of PI3K isoforms may occur.

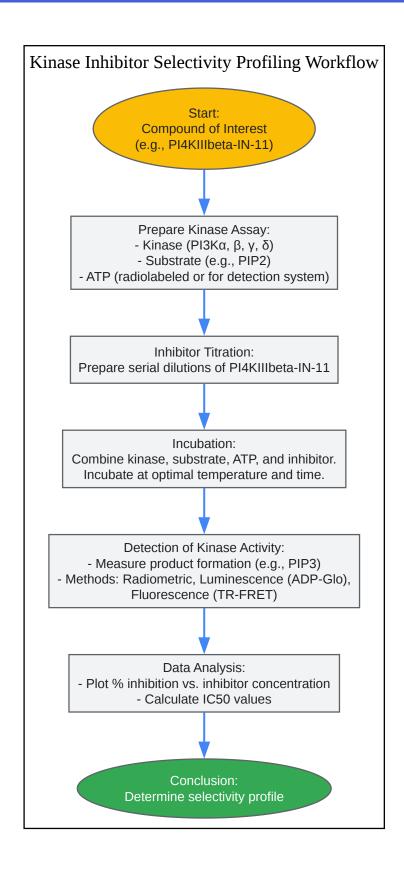
Visualizing Signaling Pathways and Experimental Workflows

To aid in understanding the molecular context and experimental design, the following diagrams illustrate the relevant signaling pathways and a general workflow for assessing kinase inhibitor selectivity.









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- To cite this document: BenchChem. [PI4KIIIbeta-IN-11 off-target effects on PI3K kinases].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b10830894#pi4kiiibeta-in-11-off-target-effects-on-pi3k-kinases]

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